

Sonolisib PI3K/Akt signaling pathway inhibition

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sonolisib

CAS No.: 502632-66-8

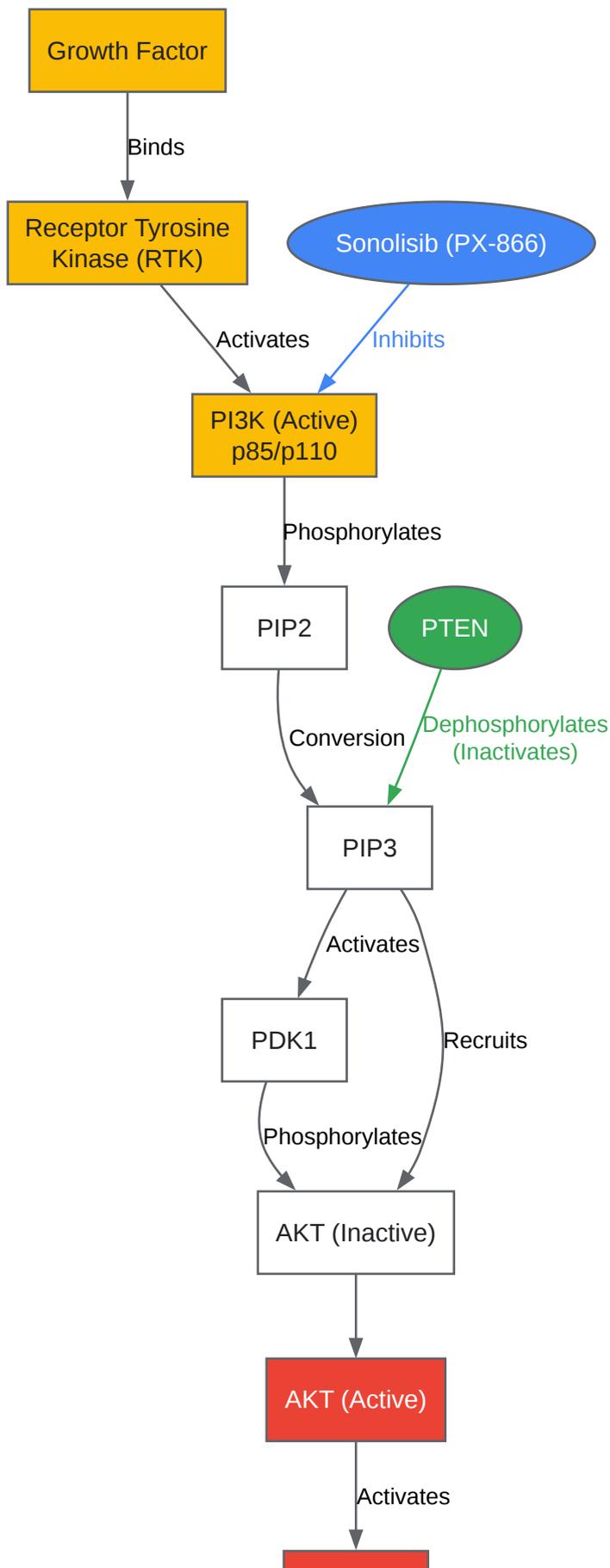
Cat. No.: S548420

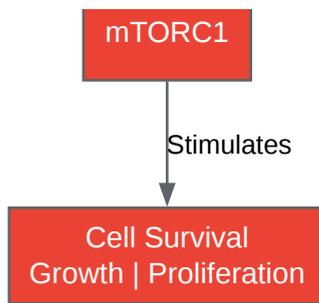
[Get Quote](#)

Mechanism of Action and Signaling Pathway

Sonolisib inhibits all class I PI3K isoforms (p110 α , p110 β , p110 δ , p110 γ), blocking the PI3K/AKT/mTOR signaling pathway, which is hyperactive in many cancers and crucial for cell growth, survival, and metabolism [1] [2].

The diagram below illustrates how **Sonolisib** inhibits this pathway at the initial signaling step.





Click to download full resolution via product page

Sonolisib inhibits PI3K activation, blocking downstream AKT/mTORC1 signaling and cancer-promoting cellular processes. PTEN is a natural pathway antagonist.

Key Experimental Data and Senolytic Properties

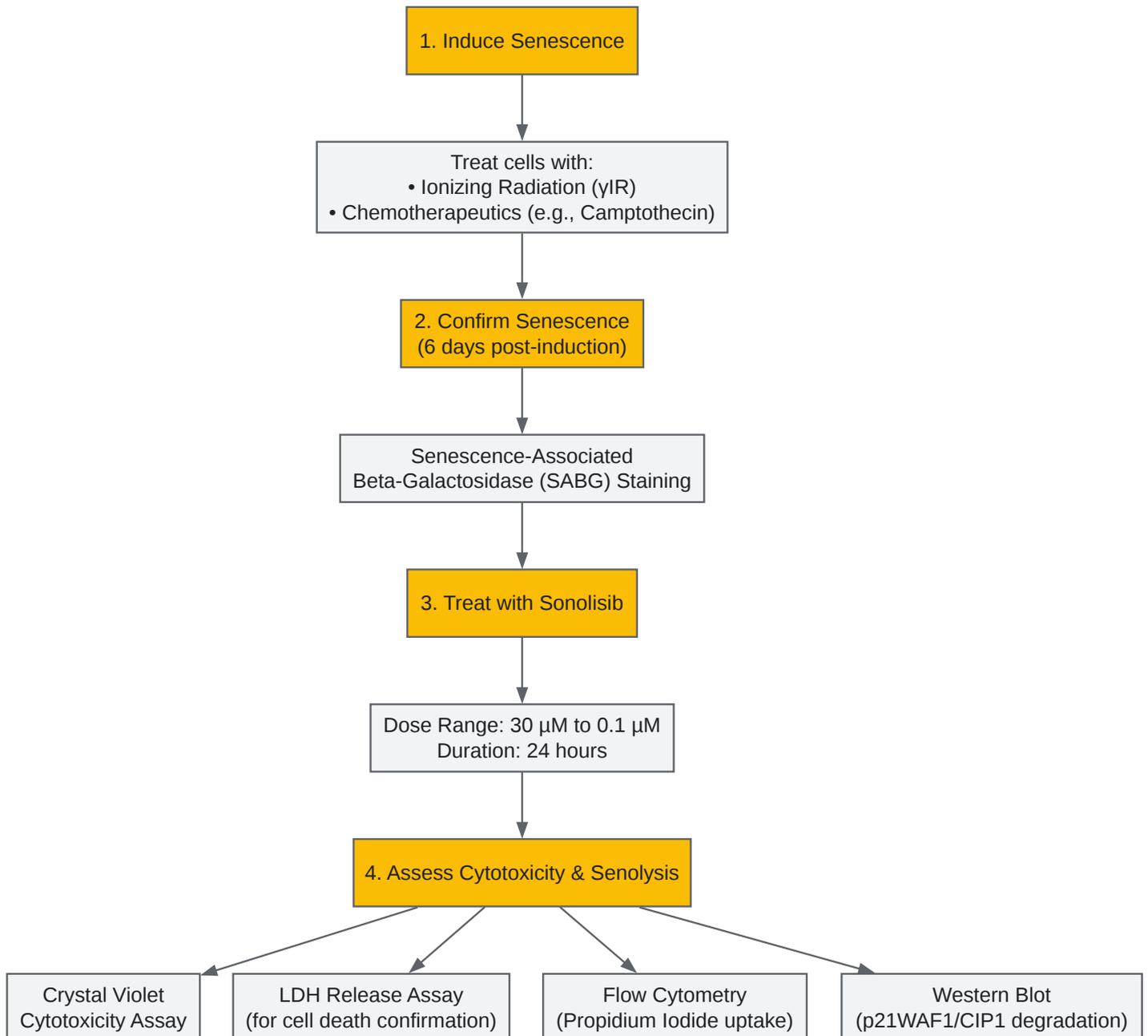
A significant finding is that **Sonolisib** exhibits **senolytic** properties, meaning it can selectively induce apoptosis in senescent cells induced by radiation or chemotherapy, without similarly affecting proliferating cells [3]. This is promising for combination therapies to reduce tumor relapse and treatment side effects like fibrosis [3].

The table below summarizes key experimental findings from a 2024 *Cell Death & Disease* study [3].

Experimental Aspect	Findings for Sonolisib (PX-866)
Senolytic Activity	Induced apoptotic cell death in senescent HCT116 (colon), MCF-7 (breast), and A549 (lung) carcinoma cells. Effect was independent of senescence trigger (ionizing radiation or chemotherapeutics).
Specificity	Treatment caused significant cell death in senescent cells, but only reduced proliferation rates (not death) in non-senescent, proliferating cells.
Key Molecular Mechanism	Induced proteasomal degradation of the CDK inhibitor p21WAF1/CIP1, leading to apoptosis in senescent tumor cells.
Isoform Specificity	Senolytic effect required simultaneous inhibition of both PI3K class I alpha (e.g., with Alpelisib) and delta (e.g., with Idelalisib) isoforms.

Detailed Experimental Protocol

The following methodology is adapted from the 2024 study that identified **Sonolisib**'s senolytic properties [3]. This workflow outlines the key steps:



Click to download full resolution via product page

*Key experimental workflow for evaluating the senolytic effect of **Sonolisib**, from senescence induction to mechanistic validation.*

Key Considerations for the Protocol:

- **Cell Lines Used:** HCT116 colon carcinoma, MCF-7 mammary carcinoma, A549 lung carcinoma [3].
- **Critical Controls:** Include proliferating (non-senescent) cells treated with **Sonolisib**, senescent cells treated with a solvent control (DMSO), and a positive control for general cytotoxicity (e.g., staurosporine) [3].
- **Data Interpretation:** A significant increase in cell death specifically in senescent populations, confirmed by multiple assays, indicates senolytic activity.

Current Status and Future Directions

Clinical development of **Sonolisib** has been explored in various cancers. Development in colorectal cancer has faced challenges, with one trial cohort showing no response or clinical benefit in four colorectal cancer patients [4]. Future research is focusing on rational combination therapies to overcome resistance, particularly in cancers with co-occurring mutations like KRAS [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. The Precision-Guided Use of PI3K Pathway Inhibitors for the ... [pmc.ncbi.nlm.nih.gov]
2. PI3K/AKT/mTOR signaling transduction pathway and targeted ... [molecular-cancer.biomedcentral.com]
3. Combined inhibition of class 1-PI3K-alpha and delta ... [nature.com]
4. From PIK3CA Mutations to Rational PI3K Inhibition for the ... [link.springer.com]

5. PI3K/Akt/mTOR Signaling Pathway as a Target for ... [mdpi.com]

To cite this document: Smolecule. [Sonolisib PI3K/Akt signaling pathway inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548420#sonolisib-pi3k-akt-signaling-pathway-inhibition>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com